

Sterigmatocystin (STC) Solubility and Storage Guide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sterigmatocystine

CAS No.: 10048-13-2

Cat. No.: S543960

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The table below summarizes the key physical properties and handling guidelines for STC for your experimental setup.

Property	Specification	Relevance to Cell Assays
Molecular Formula	$C_{18}H_{12}O_6$ [1]	Confirms compound identity.
Molecular Weight	324.3 g/mol [1]	Essential for molarity calculations.
Purity	>98% (HPLC; NMR) [1]	High purity ensures experimental results are due to STC alone.
Solubility in DMSO	Soluble [1]	Confirms DMSO is an appropriate solvent for stock solutions.
Appearance	Pale yellow powder [1]	Allows visual inspection of the compound.

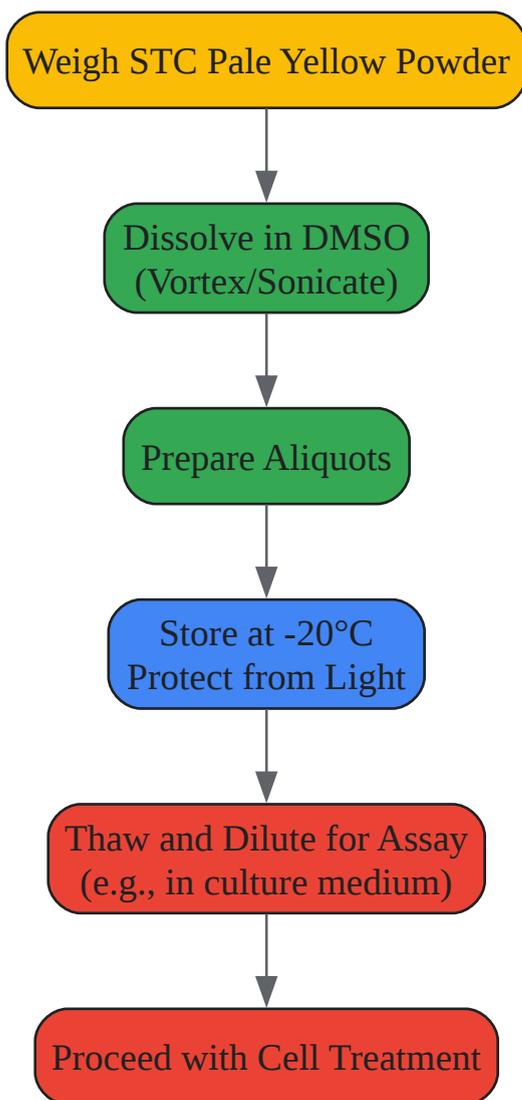
| **Storage Condition** | Powder: -20°C [1] Reconstituted: -20°C, protected from light [1] | Protects against compound degradation over time. |

Experimental Protocol: Preparing STC Stock Solutions

Here is a detailed methodology for preparing a sterigmatocystin stock solution in DMSO for use in cell assays.

Workflow Overview

The following diagram illustrates the key stages in preparing and using your STC stock solution.



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Step-by-Step Guide

- **Preparation:**

- Allow the STC powder, stored at **-20°C**, to equilibrate to room temperature in a desiccator before opening to prevent moisture condensation [1].
- Pre-chase your vial or tube for preparing the stock solution.

- **Weighing:**

- Accurately weigh the desired amount of the pale yellow STC powder [1]. For example, to make a 10 mM stock solution, weigh 3.243 mg of STC for each milliliter of DMSO.

- **Dissolution:**

- Add the appropriate volume of anhydrous, cell culture-grade DMSO to the powder.
- Vortex the mixture thoroughly until the powder is completely dissolved. Brief sonication in a water bath can assist in achieving a homogeneous solution.

- **Aliquoting and Storage:**

- Immediately after dissolution, aliquot the stock solution into sterile, light-protected tubes (e.g., amber-colored vials).
- Label the aliquots clearly with the compound name, concentration, date, and passage number.
- Store the aliquots at **-20°C** and **protect from light** to maximize stability [1]. Avoid repeated freeze-thaw cycles.

- **Working Solution Preparation:**

- Thaw an aliquot as needed.
- Dilute the stock solution into your cell culture medium or assay buffer to achieve the desired final treatment concentration. Ensure the final concentration of DMSO in your cell assays is kept at a non-cytotoxic level (typically $\leq 0.1\%$ v/v).

Troubleshooting FAQs

Q1: The STC precipitate is forming in my aqueous cell culture medium. What should I do? This is a common issue due to STC's low aqueous solubility. STC can form stable, non-covalent aggregates in water that may not be visible as precipitation but can interfere with assays [2].

- **Solution:** Ensure you are preparing a concentrated stock in DMSO first. When diluting into the aqueous medium, add the DMSO stock slowly while vortexing to facilitate mixing. The final solution

might contain STC in an aggregated state, which is a known characteristic [2].

Q2: Are there alternative solvents if DMSO is not suitable for my assay? Yes, according to supplier data, STC is also soluble in ethanol, methanol, pyridine, and acetone [1]. However, **DMSO is generally the preferred solvent** for cell culture work due to its low toxicity at dilute concentrations. If you must use an alternative, ensure it is compatible with your cell type and does not exceed safe solvent levels in the final assay.

Q3: How stable is my STC stock solution? While specific stability data is not provided, proper storage is crucial. For best practices:

- Store the powder at **-20°C** [1].
- After reconstitution in DMSO, store aliquots at **-20°C** and **protect from light** [1].
- Use the stock solution within a few months and avoid repeated freeze-thaw cycles to maintain stability.

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References

1. Sterigmatocystin – Bioass [bioassusa.com]
2. Unique Aggregation of Sterigmatocystin in Water Yields ... [pmc.ncbi.nlm.nih.gov]

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